

# An In-depth Technical Guide to Desmethylxanthohumol: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Desmethylxanthohumol

Cat. No.: B055510

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## Abstract

**Desmethylxanthohumol** (DMX), a naturally occurring prenylated chalcone found in hops (*Humulus lupulus* L.), is a compound of significant interest in the scientific community. As a direct biosynthetic precursor to the potent phytoestrogen 8-prenylnaringenin, DMX itself exhibits a range of biological activities, including antiproliferative, antioxidant, and pro-apoptotic effects. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Desmethylxanthohumol**. It includes detailed summaries of its biological activities with available quantitative data, methodologies for key experimental procedures, and visual representations of its known signaling pathways to support further research and drug development endeavors.

## Chemical Structure and Physicochemical Properties

**Desmethylxanthohumol**, systematically named (E)-3-(4-hydroxyphenyl)-1-[2,4,6-trihydroxy-3-(3-methylbut-2-enyl)phenyl]prop-2-en-1-one, is a member of the chalcone class of flavonoids. Its structure is characterized by two aromatic rings joined by a three-carbon  $\alpha,\beta$ -unsaturated carbonyl system, with a prenyl group attached to one of the rings.

Table 1: Chemical and Physical Properties of **Desmethylxanthohumol**

Property	Value	Reference(s)
IUPAC Name	(E)-3-(4-hydroxyphenyl)-1-[2,4,6-trihydroxy-3-(3-methylbut-2-enyl)phenyl]prop-2-en-1-one	
Synonyms	2',4,4',6'-Tetrahydroxy-3'-(3-methyl-2-butenyl)chalcone	
CAS Number	115063-39-3	
Molecular Formula	C <sub>20</sub> H <sub>20</sub> O <sub>5</sub>	
Molecular Weight	340.37 g/mol	
Appearance	Yellow solid	
Melting Point	154-155 °C	
Solubility	Soluble in DMSO, ethanol, methanol, chloroform, dichloromethane, ethyl acetate, and acetone. <sup>[1]</sup> Limited solubility in water.	<a href="#">[1]</a>
Stability	Isomerizes in aqueous media. Solutions are reported to be unstable and should be prepared fresh.	
pKa (Predicted)	7.35 ± 0.50	

## Biological Activities and Mechanisms of Action

**Desmethylxanthohumol** has demonstrated a variety of biological effects, primarily investigated in the context of cancer research. Its mechanisms of action often involve the modulation of key cellular signaling pathways.

### Antiproliferative and Pro-apoptotic Activity

DMX has been shown to inhibit the growth of various cancer cell lines. This activity is often attributed to its ability to induce apoptosis, or programmed cell death.

Table 2: IC<sub>50</sub> Values of **Desmethyloxanthohumol** in Human Cancer Cell Lines

Cell Line	Cancer Type	IC <sub>50</sub> (μM)	Reference(s)
PC-3	Prostate Cancer	> 50	[2]
DU145	Prostate Cancer	> 50	[2]

Note: One study reported DMX as the "least active compound" among related flavonoids in inhibiting the growth of PC-3 and DU145 prostate cancer cells, with IC<sub>50</sub> values greater than 50 μM.[2] Further research across a broader range of cancer cell lines is necessary to fully characterize its antiproliferative potency.

The pro-apoptotic mechanism of chalcones like DMX is often linked to the intrinsic mitochondrial pathway. This involves the regulation of pro- and anti-apoptotic proteins, leading to the release of cytochrome c from the mitochondria and subsequent activation of caspases.

## Antioxidant Activity

As a phenolic compound, **Desmethyloxanthohumol** possesses antioxidant properties, enabling it to scavenge free radicals and potentially mitigate oxidative stress. The antioxidant capacity can be evaluated using various in vitro assays.

Table 3: Antioxidant Activity of **Desmethyloxanthohumol**

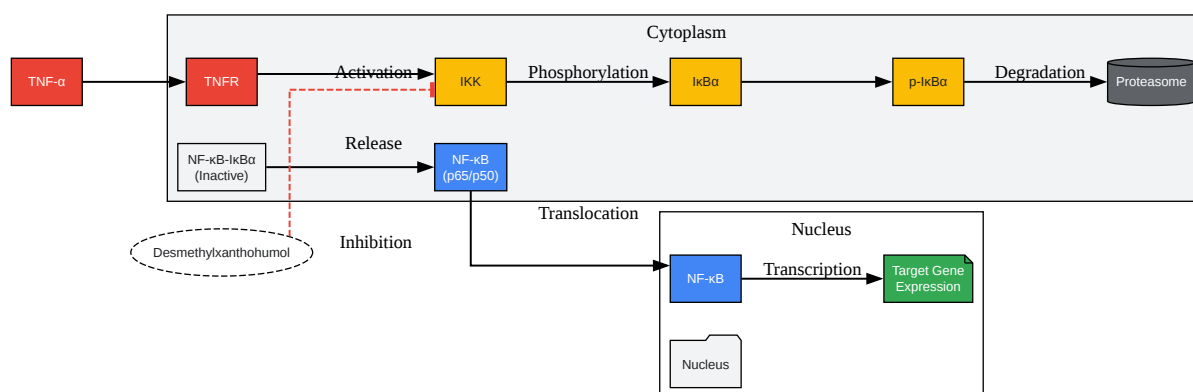
Assay	IC <sub>50</sub> (μg/mL)	Reference(s)
DPPH Radical Scavenging	Data not available	
ABTS Radical Scavenging	Data not available	
Ferric Reducing Antioxidant Power (FRAP)	Data not available	

Note: While the antioxidant activity of DMX is established, specific IC<sub>50</sub> values from standardized assays are not readily available in the reviewed literature.

## Modulation of Cellular Signaling Pathways

The biological effects of **Desmethyloxanthohumol** and its close analog, Xanthohumol, are often mediated through their interaction with critical intracellular signaling pathways that regulate cell survival, proliferation, and inflammation.

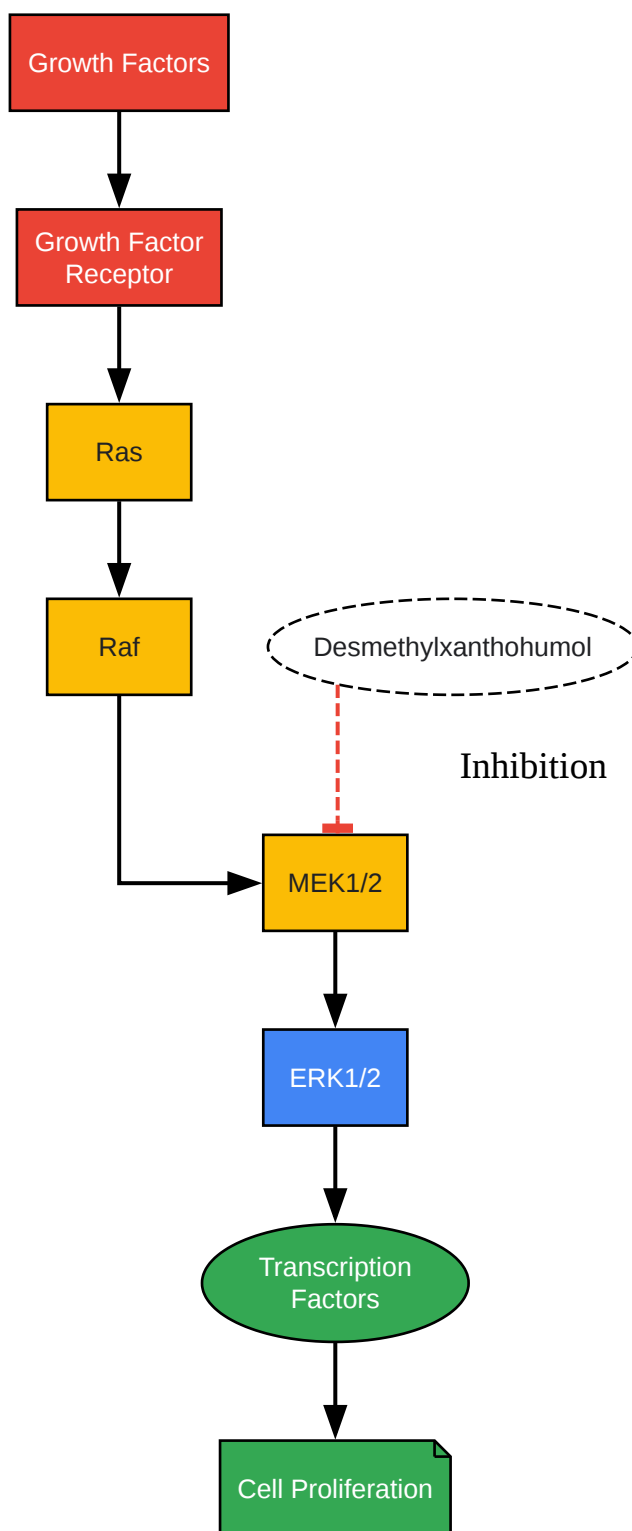
The Nuclear Factor-kappa B (NF-κB) pathway is a key regulator of inflammation, immunity, and cell survival. Xanthohumol has been shown to inhibit the NF-κB pathway by preventing the phosphorylation and degradation of its inhibitory subunit, IκBα.[3] This leads to the suppression of NF-κB's translocation to the nucleus and the subsequent downregulation of its target genes, which include anti-apoptotic proteins and inflammatory cytokines. It is plausible that DMX exerts a similar inhibitory effect.



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Inhibition of the NF-κB signaling pathway by **Desmethyloxanthohumol**.

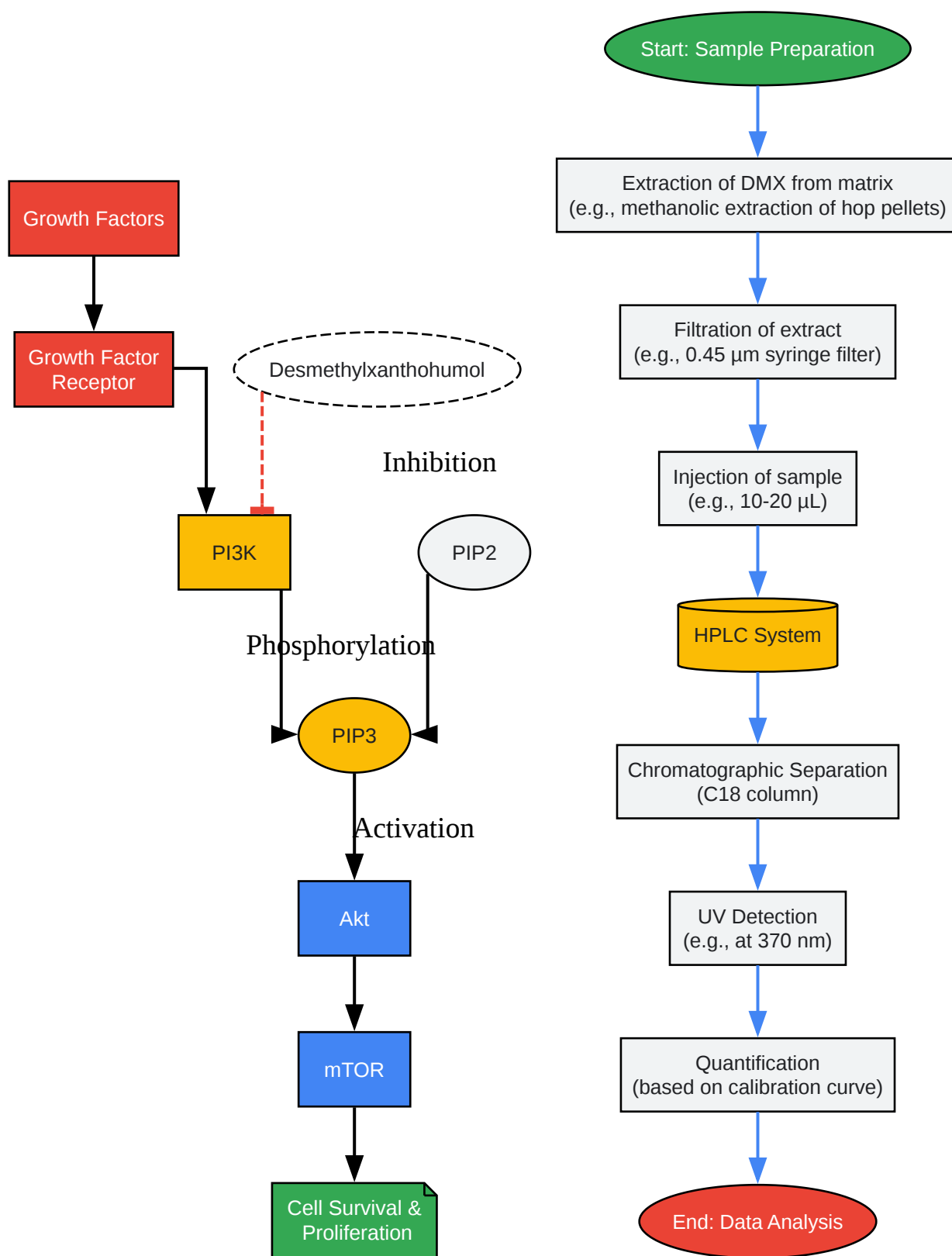
The Mitogen-Activated Protein Kinase (MAPK) pathway, including the ERK, JNK, and p38 cascades, is crucial for regulating cell proliferation, differentiation, and apoptosis. Studies on Xanthohumol have shown that it can suppress the activation of the ERK1/2 pathway, leading to cell cycle arrest and apoptosis.[4]



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Potential inhibition of the MAPK/ERK signaling pathway by **Desmethylxanthohumol**.

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell survival and proliferation, and its aberrant activation is common in many cancers. Xanthohumol has been shown to inhibit this pathway, leading to decreased cell viability and induction of apoptosis.[5]



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## References

- 1. glpbio.com [glpbio.com]
- 2. Anti-proliferative properties of prenylated flavonoids from hops (*Humulus lupulus* L.) in human prostate cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Modification of the cysteine residues in I $\kappa$ B $\alpha$  kinase and NF- $\kappa$ B (p65) by xanthohumol leads to suppression of NF- $\kappa$ B-regulated gene products and potentiation of apoptosis in leukemia cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Xanthohumol inhibits the extracellular signal regulated kinase (ERK) signalling pathway and suppresses cell growth of lung adenocarcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Desmethylxanthohumol: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055510#chemical-structure-and-properties-of-desmethylxanthohumol]

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